

Furametpyr Metabolism and N-Demethylation

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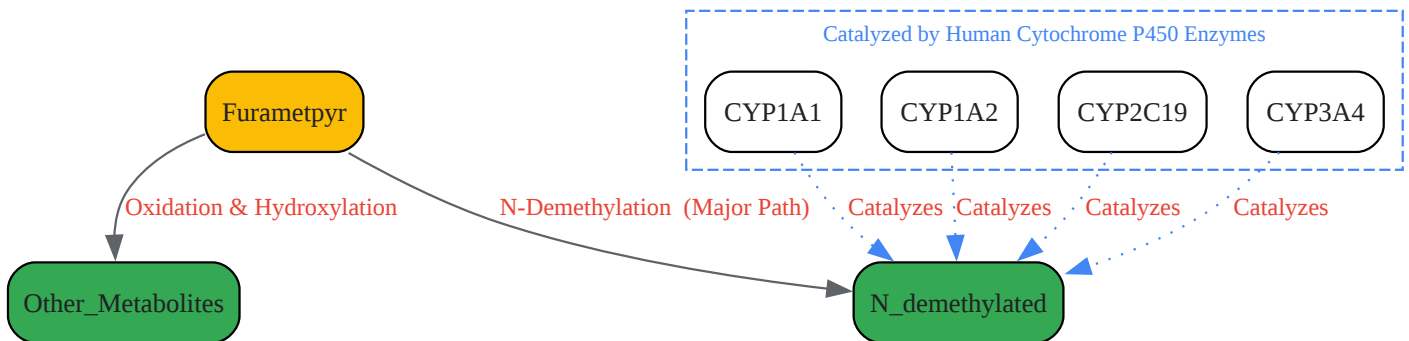
Compound Focus: Furametpyr

CAS No.: 123572-88-3

Cat. No.: S528555

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The following diagram summarizes the major biotransformation pathways of **furametpyr** identified in rats, with the N-demethylation reaction highlighted as a key pathway also relevant to humans.



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Key metabolic pathways of **furametpyr**, highlighting N-demethylation [1]

The table below provides the core quantitative data related to this metabolic transformation.

Aspect	Details
Reaction	N-Demethylation (removal of a methyl group from a nitrogen atom) [1].
Significance	A primary and major biotransformation pathway [1].

Aspect	Details
Catalyzing Enzymes in Humans	Recombinant Cytochrome P450 isoforms: CYP1A1 , CYP1A2 , CYP2C19 , and CYP3A4 [1].

Experimental Identification Methodology

The data on **furametpyr**'s metabolites was obtained through a series of detailed analytical procedures [1]:

- **Dosing and Sample Collection:** Administration of **14C-labeled furametpyr** to male rats, followed by collection of urinary and fecal samples.
- **Metabolite Isolation:** Purification of metabolites from the samples using a combination of chromatographic techniques.
- **Structural Elucidation:** Identification of the chemical structures of 14 purified metabolites through spectroanalytical methods, primarily **Nuclear Magnetic Resonance (NMR)** and **Mass Spectrometry (MS)**.
- **In Vitro Enzyme Mapping:** Investigation of human metabolism was conducted using **in vitro assays with recombinant human cytochrome P450 enzymes** to determine which specific isoforms are responsible for the N-demethylation reaction.

Additional Metabolic Pathways and Compound Properties

Beyond N-demethylation, **furametpyr** undergoes several other biotransformation reactions in rats [1]:

- **Oxidation of the methyl group** at the C3 position of the pyrazole ring.
- **Oxidation of the methyl group** at the C1 position of the 1,3-dihydroisobenzofuran ring.
- **Hydroxylation** at the C3 and C7 positions of the 1,3-dihydroisobenzofuran ring.

For context, the basic chemical identity and status of **furametpyr** are [2] [3]:

- **IUPAC Name:** (RS)-5-chloro-N-(1,3-dihydro-1,1,3-trimethylisobenzofuran-4-yl)-1,3-dimethylpyrazole-4-carboxamide
- **CAS RN:** 123572-88-3
- **Molecular Formula:** C₁₇H₂₀ClN₃O₂
- **Fungicide Class:** Pyrazolecarboximide (FRAC Code 7) [2]

- **Regulatory Status:** Not approved in the EU; considered obsolete but may be available in some countries [2] [3].

A Guide for Further Research

The available data identifies the *what* (N-demethylation occurs) and the *who* (which CYP enzymes are involved) but not the precise *how*. To elucidate the detailed mechanism, you may need to consult specialized biochemistry resources or pursue computational modeling studies.

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References

1. Metabolism of furametpyr . 1. Identification of metabolites and in vitro... [pubmed.ncbi.nlm.nih.gov]
2. (Ref: S 82658) Furametpyr [sitem.herts.ac.uk]
3. Furametpyr [agropages.com]

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